

Technical Support Center: UV-327 High-Temperature Applications

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Compound of Interest

Compound Name: 2,4-Di-tert-butyl-6-(5-chloro-2H-benzotriazol-2-yl)phenol

CAS No.: 3864-99-1

Cat. No.: B103850

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From the desk of the Senior Application Scientist

Welcome to the technical support guide for UV-327. As a trusted benzotriazole UV absorber, UV-327 is renowned for its excellent thermal stability and low volatility, making it a prime candidate for protecting polymers during high-temperature processing.^{[1][2][3][4]} This guide is designed for researchers, scientists, and formulation experts to troubleshoot and optimize their processes, ensuring the maximum efficacy of UV-327 in demanding applications. Here, we will delve into the causality behind common experimental issues and provide robust, field-proven protocols to mitigate them.

Part 1: Frequently Asked Questions (FAQs) - Understanding the Fundamentals

Q1: What are the primary thermal properties of UV-327?

UV-327, chemically known as 2-(3',5'-di-tert-Butyl-2'-hydroxyphenyl)-5-chloro-2H-benzotriazole, is characterized by its high thermal stability and low volatility, which are critical for its performance in polymer processing at elevated temperatures.^{[1][2][5]}

Causality: The molecule's relatively high molecular weight (357.9 g/mol) and stable benzotriazole structure contribute to a high melting point and low vapor pressure.[4][6] This intrinsic stability ensures that the additive remains within the polymer matrix and does not significantly evaporate or degrade during manufacturing stages like extrusion or injection molding.[6]

Key Thermal Properties of UV-327:



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| Thermal Stability| Excellent | Maintains chemical integrity under demanding processing conditions, preventing degradation that could lead to discoloration or loss of UV absorption efficacy.[1][8] |

Q2: At what processing temperatures does UV-327's volatility become a concern?

While UV-327 has low volatility, its stability is not infinite. Issues can arise during the processing of high-temperature engineering plastics.

Causality: All organic compounds have a temperature threshold beyond which their rate of volatilization and/or degradation increases significantly. For UV-327, this is typically observed in polymers that require processing temperatures exceeding 300°C. The increased thermal energy causes molecules to escape the polymer matrix, leading to loss of the additive.

Typical Polymer Processing Temperatures & Risk Assessment:



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| Polyesters (PET, PBT) | 260 - 290 °C | Moderate |

Part 2: Troubleshooting Guide - Common High-Temperature Issues

Q3: I'm observing yellowing in my final product after high-temperature extrusion. Is UV-327 the cause?

This is a common issue, but it's often a result of a synergistic effect rather than UV-327 acting alone.

Causality: While UV-327 itself has good thermal stability and does not typically cause yellowing under alkaline conditions, its interaction with other additives or impurities at high temperatures can lead to discoloration.[8] The primary mechanism is often thermo-oxidative degradation. A significant synergistic effect is observed when UV-327 is combined with antioxidants.[8]

Troubleshooting Workflow:

***Caption:** Troubleshooting workflow for product yellowing.*

Q4: My equipment shows a build-up of residue ("plate-out") during long production runs. How can I minimize this?

Plate-out is a classic symptom of additive volatility. It's the condensation of volatilized additives onto cooler equipment surfaces.

Causality: At elevated temperatures, a fraction of the UV-327 can volatilize from the polymer melt. When this vapor comes into contact with cooler parts of the processing machinery (e.g., mold surfaces, die lips), it condenses, leaving a residue. This reduces the concentration of the stabilizer in the final product and necessitates costly equipment cleaning.

Mitigation Strategies:

- **Optimize Processing Temperature:** Lower the melt temperature to the minimum required for adequate flow and part quality. Even a 10°C reduction can significantly decrease volatility.
- **Improve Polymer Compatibility:** Enhance the affinity between UV-327 and the polymer matrix. The use of a compatibilizer can help anchor the additive within the polymer, reducing its tendency to migrate and volatilize.[9][10] Maleic anhydride grafted copolymers are often effective for this purpose.[10]
- **Consider Higher Molecular Weight Alternatives:** For extremely high-temperature applications (e.g., >320°C), consider switching to a UV absorber with a higher molecular weight, such as UV-360.[11][12] Its larger size inherently reduces its volatility.[6]

Part 3: Experimental Protocols & Advanced Solutions

Q5: How can I quantitatively measure the volatility of UV-327 in my specific polymer formulation?

Thermogravimetric Analysis (TGA) is the standard method for this evaluation. It measures the change in mass of a sample as a function of temperature in a controlled atmosphere.

Experimental Protocol: TGA for UV-327 Volatility

- **Objective:** To determine the onset temperature of mass loss for UV-327 within a specific polymer matrix.
- **Materials:**

- Your polymer formulation containing a known concentration of UV-327 (e.g., 0.5% w/w).
- A control sample of the polymer without UV-327.
- Pure UV-327 powder.
- TGA instrument with a nitrogen atmosphere.
- Methodology:
 1. Accurately weigh 5-10 mg of the sample into a TGA pan.
 2. Place the pan in the TGA furnace.
 3. Purge the furnace with nitrogen (e.g., at 50 mL/min) to provide an inert atmosphere.
 4. Heat the sample from 30°C to 400°C at a controlled rate (e.g., 10°C/min).
 5. Record the mass of the sample as a function of temperature.
 6. Repeat the analysis for the control polymer and the pure UV-327.
- Data Analysis & Interpretation:
 - Plot the percentage of mass loss versus temperature for all three samples.
 - The control polymer will show its own degradation profile.
 - The pure UV-327 will show a sharp mass loss corresponding to its volatilization/decomposition.
 - In your formulation, the mass loss step occurring at a lower temperature than the polymer's main degradation but corresponding to the pure UV-327's profile indicates the loss of the additive. The temperature at which this loss begins is your key data point. A higher onset temperature indicates better retention.

Caption: Workflow for Thermogravimetric Analysis (TGA).

Q6: Are there chemical strategies to "lock" UV-327 into the polymer matrix?

Yes, this involves using compatibilizers or coupling agents. These are additives designed to improve the interfacial adhesion between incompatible components in a blend.[10][13]

Mechanism of Action: Compatibilizers are typically polymers that have reactive groups or segments that can interact with both the primary polymer matrix and the additive (UV-327).[9] For instance, a maleic anhydride-grafted polypropylene can form hydrogen bonds with the hydroxyl group on the UV-327 molecule, while its polypropylene backbone intertwines with the bulk polymer matrix. This creates a molecular "bridge," effectively anchoring the UV-327 and making it less prone to migration and volatilization.

Selection Guide for Compatibilizers:



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| Polyamides (PA) | Maleic Anhydride (MAH) grafted polymers | The anhydride group reacts readily with the amine end-groups of the polyamide.[14] |

References

- Comparing UV Stabilizers: Why UV-327 Offers Superior Polymer Protection.NINGBO INNO PHARMCHEM CO.,LTD.
- UV Absorber UV-327: Enhance Polymer Durability with Advanced UV Protection.NINGBO INNO PHARMCHEM CO.,LTD.
- UV Absorber UV-327.Anyang General Chemical via SpecialChem.
- UV-327 (Shanghai Deborn).Shanghai Deborn via SpecialChem.

- POLY-UV327 Technical D
- Postulated biotransformation pathway of UV-327.
- Compatibilizers in the Plastics Industry.SACO AEI Polymers Distribution.
- UV 327 Technical Datasheet.Dongguan Baoxu Chemical Technology Co., Ltd.
- Human metabolism and excretion kinetics of benzotriazole UV stabilizer UV-327 after single oral administration.
- Linsorb UV 327, Tinuvin 327, CAS 3864-99-1 Mfg.LinChemical.
- Analytical Procedures for the Determination of UV Filters and Stabilizers.accedaCRIS.
- Comp
- Degradation of Benzotriazole UV Stabilizers in PAA/d-Electron Metal Ions Systems— Removal Kinetics, Products and Mechanism Evalu
- UV 327.ChemBK.
- The Importance of Low Volatility UV Absorbers in High-Temperature Polymer Processing.NINGBO INNO PHARMCHEM CO.,LTD.
- Identification of in vitro phase I metabolites of benzotriazole UV stabilizer UV-327 using HPLC coupled with mass spectrometry.
- Linear, Graft, and Beyond: Multiblock Copolymers as Next-Generation Comp
- Linear, Graft, and Beyond: Multiblock Copolymers as Next-Generation Compatibilizers.
- Updated Presentation: Substitution of Benzotriazole UV Absorbers in Plastics.Slideshare.
- UV Stability Testing.Applied Technical Services.
- Analytical Methods for High Molecular Weight UV Stabilizers.DiVA portal.
- Omnistab Benzotriazole UV absorbers.Partners in Chemicals.
- Determination of antioxidants and UV- stabilizers in the environment.DiVA portal.
- The Science Behind UV Absorber UV-327: Protecting Polymers from Degrad
- The Role of Compatibilizers in Enhancing Plastics with Fillers.SpecialChem.
- Light Stabilizers/UV Absorbers - Selection Tips & Formul
- Low Volatility UV Absorbers: Ideal for High-Temperature Plastic Processing.NINGBO INNO PHARMCHEM CO.,LTD.
- Comparing the cost-effectiveness of uv-326 with other benzotriazole uv absorbers.Self.
- Liquid Benzotriazole UV absorbers.Partners in Chemicals.
- UV-327|CAS No.:3864-99-1.Dafeng Tiansheng Pharmaceutical Co., Ltd.
- UV Stabilizer Additive Testing in Polymers.Eurolab.
- UV resistance solutions for plastics.Partners in Chemicals.
- Substitution of Benzotriazole UV Absorbers in Plastics.
- How UV light Absorbers Protect Polymers
- Identification of in vitro phase I metabolites of benzotriazole UV stabilizer UV-327 using HPLC coupled with mass spectrometry.PubMed.
- Thermogravimetric Analysis of Moisture in Natural and Thermally Treated Clay M

- Predicted metabolism of UV 328.
- The Design, Synthesis and Application of Nitrogen Heteropolycyclic Compounds with UV Resistance Properties. Semantic Scholar.
- Plasma concentration–time curves of a UV-327, b UV-327-6-mOH, and c...

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Sources

- [1. nbinno.com \[nbinno.com\]](#)
- [2. nbinno.com \[nbinno.com\]](#)
- [3. additivesforpolymer.com \[additivesforpolymer.com\]](#)
- [4. linchemical.com \[linchemical.com\]](#)
- [5. nbinno.com \[nbinno.com\]](#)
- [6. nbinno.com \[nbinno.com\]](#)
- [7. chembk.com \[chembk.com\]](#)
- [8. specialchem.com \[specialchem.com\]](#)
- [9. Compatibilizers in the Plastics Industry \[aessesd.com\]](#)
- [10. Compatibilizers – PolyGroup Inc. – Official Site \[polygroupinc.com\]](#)
- [11. nbinno.com \[nbinno.com\]](#)
- [12. partinchem.com \[partinchem.com\]](#)
- [13. nbinno.com \[nbinno.com\]](#)
- [14. Linear, Graft, and Beyond: Multiblock Copolymers as Next-Generation Compatibilizers - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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